

D-Galactose-¹³C: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *D-Galactose-13C*

Cat. No.: *B12392713*

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Introduction: D-Galactose-¹³C is a stable, non-radioactive isotopically labeled form of the naturally occurring monosaccharide D-galactose. In this molecule, one or more carbon atoms are replaced with the heavy isotope of carbon, ¹³C. This substitution makes D-Galactose-¹³C an invaluable tool in metabolic research, clinical diagnostics, and drug development. Its primary application lies in its use as a tracer to elucidate metabolic pathways, quantify metabolic fluxes, and assess liver function, all without the hazards associated with radioactive isotopes. This guide provides an in-depth overview of the chemical properties, applications, and experimental methodologies related to D-Galactose-¹³C.

Chemical and Physical Properties

D-Galactose-¹³C is chemically identical to its unlabeled counterpart, D-galactose, differing only in its isotopic composition. This difference, however, allows it to be distinguished and traced by mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy. The properties can vary slightly depending on the position and number of ¹³C labels. The data below pertains to uniformly labeled D-Galactose-¹³C₆.

Property	Value	Citations
Chemical Formula	$^{13}\text{C}_6\text{H}_{12}\text{O}_6$	[1]
Molecular Weight	186.11 g/mol	[1][2]
Appearance	White to off-white solid powder	[1][3]
Melting Point	168-170 °C	[1][3][4]
Solubility in Water	180 g/L at 20 °C (for D-Galactose ($2\text{-}^{13}\text{C}$))	[5]
650 g/L at 20 °C (for unlabeled D-Galactose)	[4]	
Chemical Purity	$\geq 98\%$ or $\geq 99\%$	[1][2]
Isotopic Purity	≥ 98 atom % ^{13}C	[1]
Optical Activity	$[\alpha]_{25/\text{D}} +79.0$, $c = 2$ in H_2O (trace NH_4OH)	[1]
Storage	Store at room temperature, away from light and moisture.	[2][5]
CAS Number (Labeled)	74134-89-7 (for $^{13}\text{C}_6$)	[1][2]
70849-30-8 (for $1\text{-}^{13}\text{C}$)	[3][6]	

Core Applications in Research and Development

The unique ability to trace the metabolic fate of D-Galactose- ^{13}C underpins its use in several key areas:

- **Metabolic Flux Analysis (MFA):** D-Galactose- ^{13}C is used as a tracer to quantify the rate of metabolic reactions (fluxes) through various pathways, most notably the Leloir pathway for galactose metabolism.[7] By introducing ^{13}C -labeled galactose to cells or organisms and analyzing the isotopic enrichment in downstream metabolites, researchers can build a quantitative map of cellular metabolism.[8] This is critical in metabolic engineering and for understanding diseases with metabolic dysregulation.[9]

- **Clinical Diagnostics - Liver Function Assessment:** The ^{13}C -Galactose Breath Test is a non-invasive method to assess the functional capacity of the liver.[10] Galactose is primarily metabolized by hepatocytes. Following oral administration of D-Galactose-1- ^{13}C , the labeled carbon is released as $^{13}\text{CO}_2$ during hepatic metabolism. The rate of $^{13}\text{CO}_2$ appearance in exhaled breath directly correlates with the liver's ability to metabolize galactose, providing a measure of functional liver mass.[10]
- **Internal Standard:** In quantitative analytical methods such as NMR, gas chromatography-mass spectrometry (GC-MS), or liquid chromatography-mass spectrometry (LC-MS), D-Galactose- ^{13}C serves as an ideal internal standard.[7][11] Since it co-elutes with unlabeled galactose but is distinguishable by its mass, it allows for precise and accurate quantification of galactose in complex biological samples.
- **Biomolecular NMR:** Isotopic labeling with ^{13}C is a cornerstone of biomolecular NMR, used to resolve spectral overlap and determine the three-dimensional structures of carbohydrates and their complexes with proteins.[2]

Experimental Protocols

^{13}C -Galactose Breath Test for Liver Function

This protocol outlines the key steps for performing a ^{13}C -Galactose Breath Test to assess hepatic galactose oxidation capacity.

a. Patient Preparation:

- Patients should fast for a minimum of 2 hours before the test.[10]
- To ensure a stable $^{13}\text{CO}_2$ baseline, patients are instructed to avoid ^{13}C -enriched foods (e.g., those high in corn-based products) for 2 days prior to the test.[10]
- A standard galactose-restricted diet should be followed for at least 24 hours before the study. [10]

b. Test Procedure:

- **Baseline Sampling:** Collect two baseline breath samples before administering the tracer. The patient takes a deep breath, holds it for approximately 3 seconds, and exhales into a

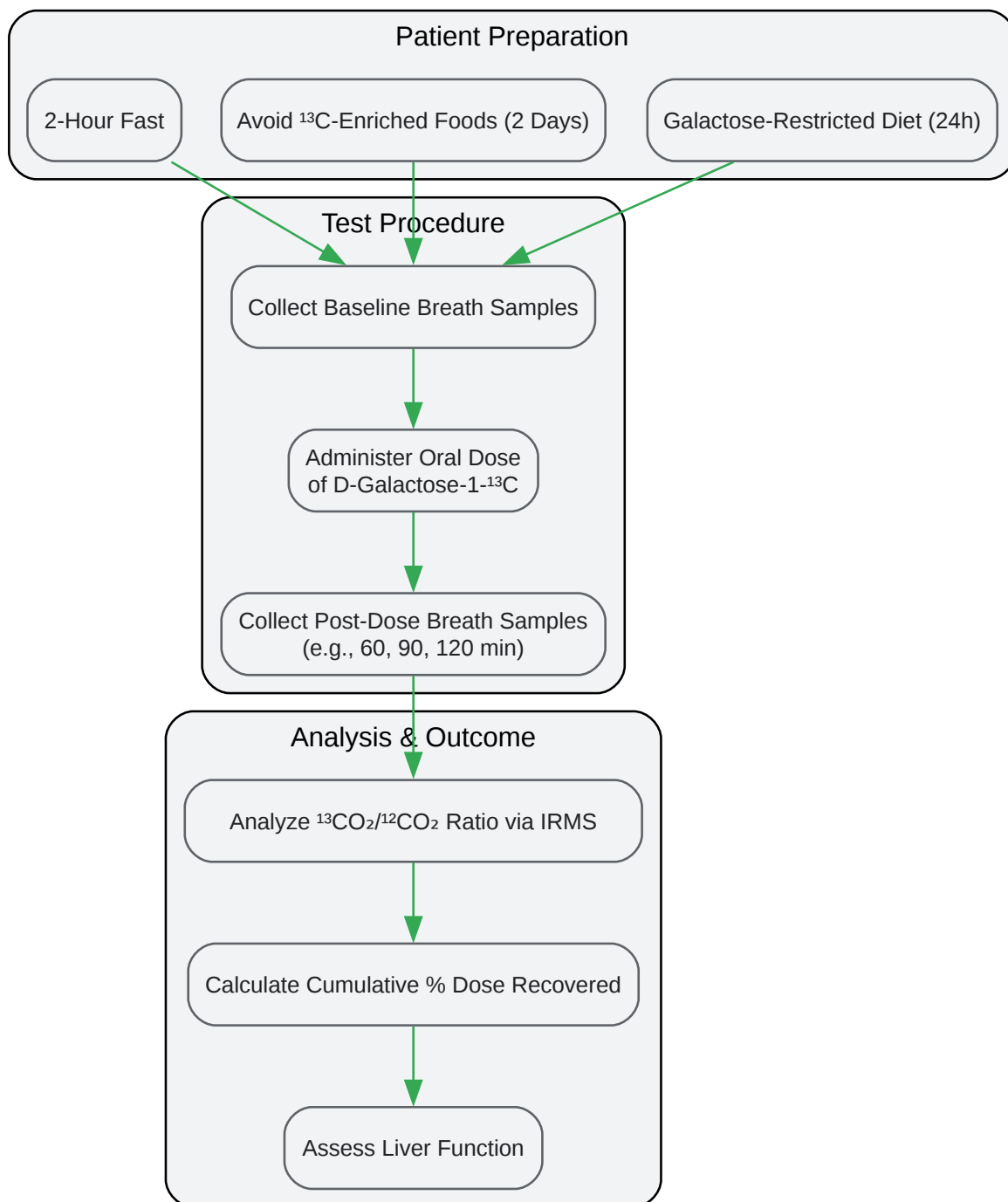
collection tube or bag.[10]

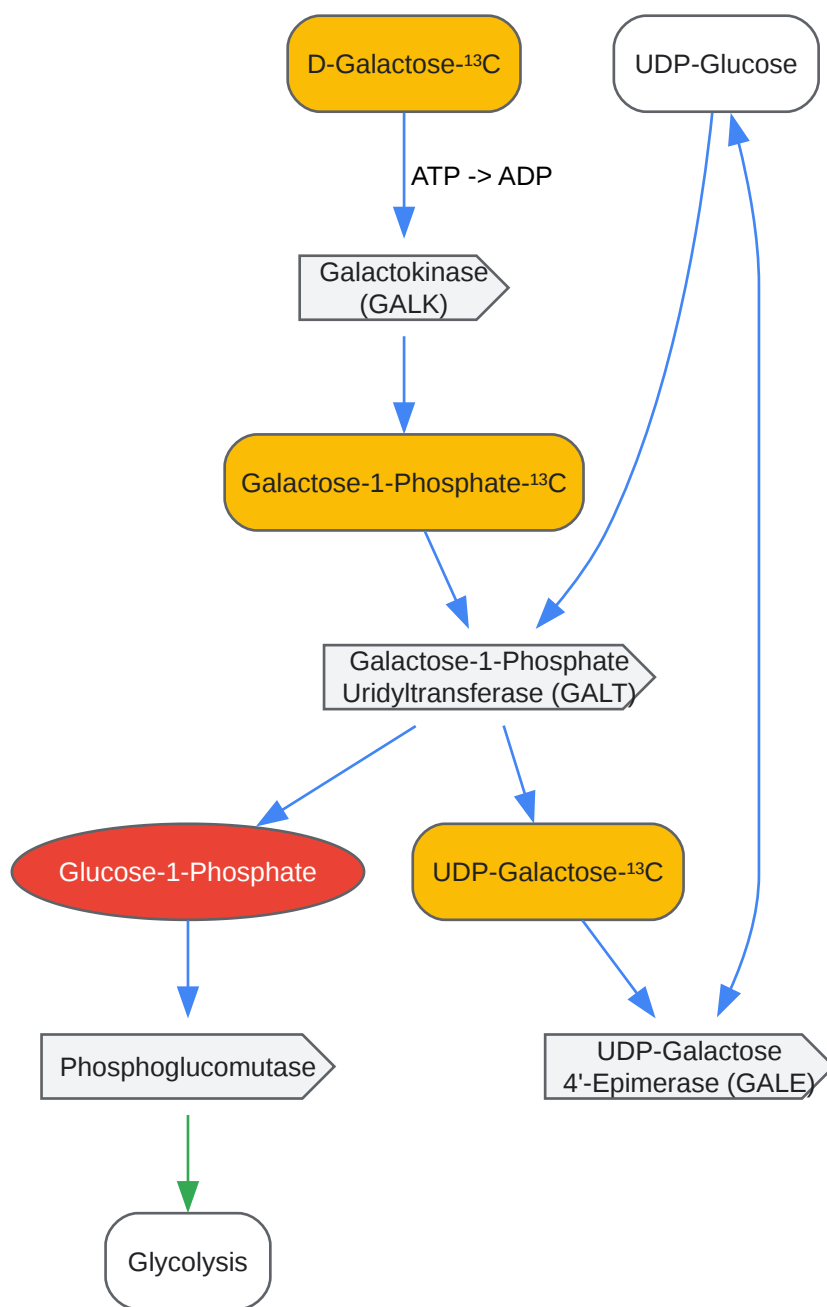
- Substrate Administration: An oral dose of 7 mg/kg of D-Galactose-1-¹³C, dissolved in water, is given to the patient.[10]
- Post-Dose Sampling: Collect duplicate breath samples at specific time points, typically 60, 90, and 120 minutes after ingestion.[10]
- Patient State: The patient should remain in a resting state throughout the test duration. Only water is permitted.[10]

c. Sample Analysis:

- The collected breath samples are analyzed using Isotope Ratio Mass Spectrometry (IRMS) to determine the ratio of ¹³CO₂ to ¹²CO₂.
- The results are often expressed as the cumulative percentage of the administered ¹³C dose recovered (CUMPCD) in the exhaled air over time.[10]

d. Workflow Diagram:





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